

# Lanthanum Carbonate Hydrate: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Lanthanum carbonate hydrate*

Cat. No.: *B1199162*

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An In-depth Examination of its Physicochemical Properties, Safety, and Applications

This technical guide provides a comprehensive overview of **lanthanum carbonate hydrate**, a compound of significant interest in both clinical applications and environmental remediation. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical identity, safety protocols, and established experimental applications.

## Chemical Identification and Physicochemical Properties

**Lanthanum carbonate hydrate** is an inorganic salt with the general chemical formula  $\text{La}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$ . The degree of hydration can vary. It is a white or off-white solid that is practically insoluble in water.

Property	Value	Reference
CAS Number	54451-24-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	$\text{La}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	457.84 g/mol (anhydrous basis)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White crystalline powder	<a href="#">[2]</a>
EC Number	209-599-5	<a href="#">[3]</a>
MDL Number	MFCD00149757	<a href="#">[2]</a> <a href="#">[3]</a>

## Safety Data Sheet Summary

**Lanthanum carbonate hydrate** is considered a hazardous substance and should be handled with appropriate precautions in a laboratory or industrial setting.

Hazard Category	Description	Precautionary Measures
Eye Irritation	Causes serious eye irritation. [5][6]	Wear safety glasses or chemical goggles. In case of contact, rinse cautiously with water for several minutes.[5][6]
Skin Irritation	Causes skin irritation.[5][6]	Wear protective gloves and clothing. Wash with soap and water after handling.
Respiratory Irritation	May cause respiratory irritation.[5][6]	Avoid breathing dust. Use in a well-ventilated area or with respiratory protection.[5][6]
Ingestion	Accidental ingestion may be harmful to health.	Do not eat, drink, or smoke when handling. Seek medical attention if ingested.
Fire Hazard	Non-combustible.	Not considered a significant fire risk.
Storage	Store in a tightly closed container in a dry and cool place.	Keep away from incompatible materials.

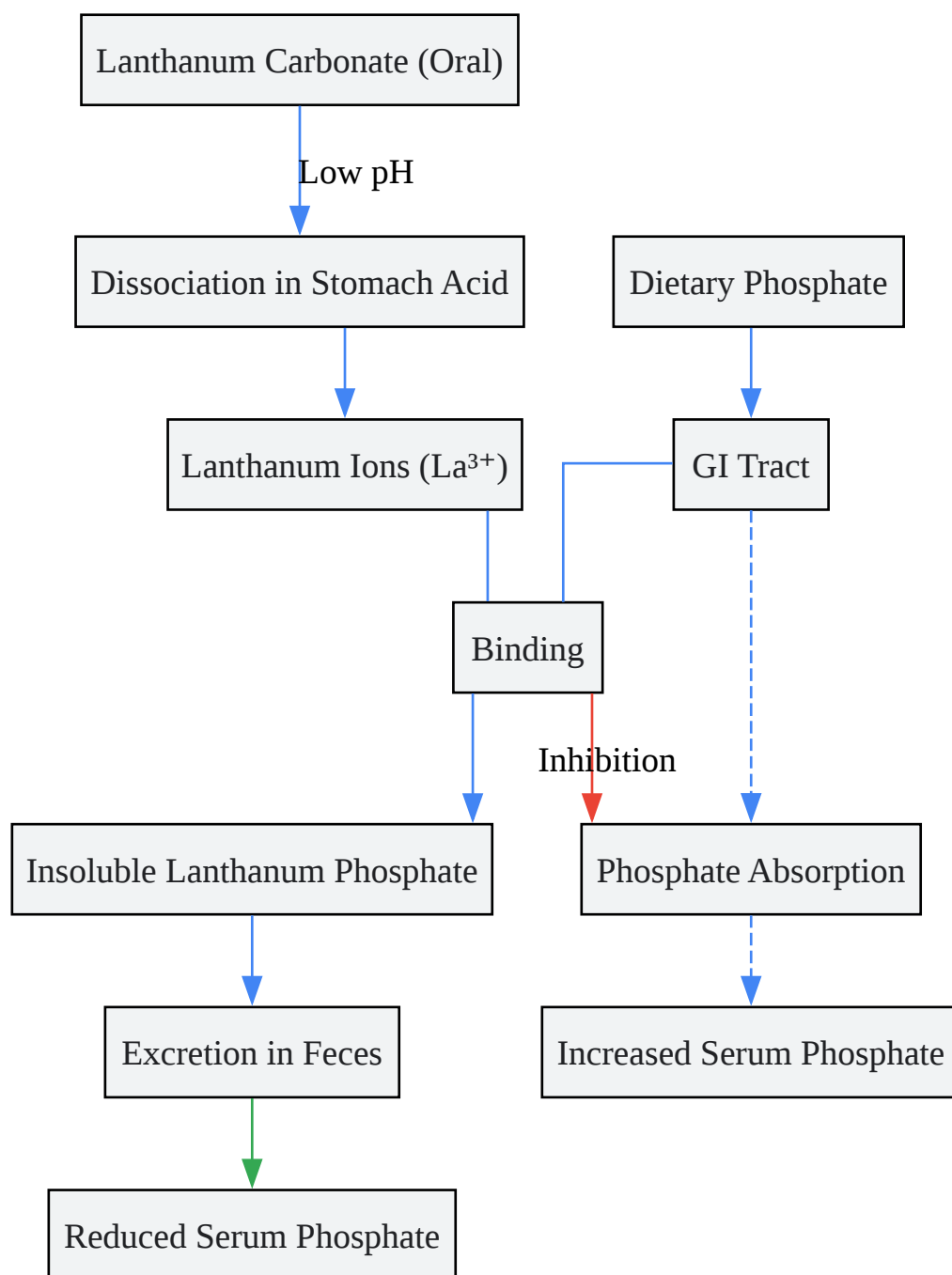
## Clinical Applications: Management of Hyperphosphatemia

Lanthanum carbonate is widely recognized for its role as a phosphate binder in the treatment of hyperphosphatemia, a condition characterized by elevated phosphate levels, commonly seen in patients with chronic kidney disease (CKD) on dialysis. The branded drug, Fosrenol®, utilizes lanthanum carbonate for this indication.

## Mechanism of Action

The primary mechanism of action involves the dissociation of lanthanum carbonate in the acidic environment of the upper gastrointestinal tract. The released lanthanum ions ( $\text{La}^{3+}$ ) then bind to dietary phosphate, forming insoluble lanthanum phosphate complexes that are subsequently

excreted in the feces. This process effectively reduces the absorption of phosphate from the gut into the bloodstream.



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Mechanism of Action of Lanthanum Carbonate in Hyperphosphatemia.

## Pharmacokinetics

Lanthanum carbonate has minimal systemic absorption, with an absolute bioavailability of approximately 0.00127%. The small amount that is absorbed is highly bound to plasma proteins and is primarily eliminated through biliary excretion.

## Clinical Efficacy Data

Clinical studies have demonstrated the effectiveness of lanthanum carbonate in controlling serum phosphate levels in patients with end-stage renal disease.

Study Parameter	Result
Patient Population	Continuous Ambulatory Peritoneal Dialysis (CAPD) patients with hyperphosphatemia
Primary Endpoint	Reduction in serum phosphate to < 6 mg/dL
Outcome	78.6% of subjects achieved the target serum phosphate level.
Secondary Outcomes	Significant reduction in the Calcium x Phosphate (Ca x P) product.
Reported Side Effects	Mild nausea in one patient.

## Environmental Applications: Phosphate Remediation

Beyond its clinical use, lanthanum carbonate is an effective adsorbent for the removal of phosphate from aqueous environments, addressing the issue of eutrophication in water bodies.

## Adsorption Kinetics and Capacity

Studies have shown that lanthanum carbonate can efficiently remove phosphate from water. The adsorption process is influenced by factors such as pH, adsorbent dosage, and the presence of other ions.

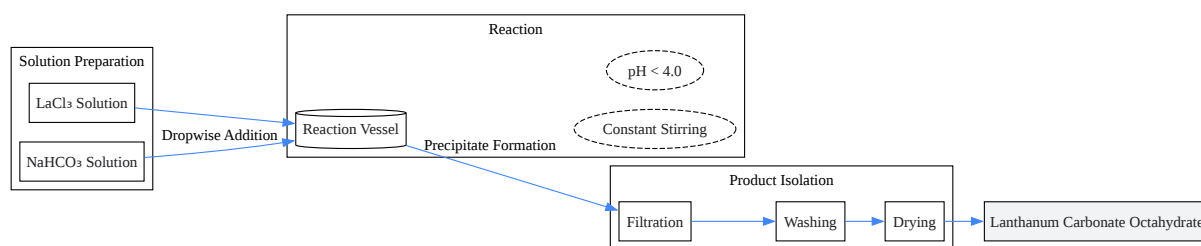
Adsorption Parameter	Value	Conditions
Maximum Adsorption Capacity	106.6 mg/g	pH 2.9
Adsorption Kinetics	Follows a pseudo-second-order model	-
Adsorption Isotherm	Conforms to the Langmuir model	-

The mechanism of phosphate removal in environmental applications involves ligand exchange, where carbonate ions on the surface of lanthanum carbonate are replaced by phosphate ions, forming a stable lanthanum phosphate precipitate.

## Experimental Protocols

### Synthesis of Lanthanum Carbonate Octahydrate

This protocol describes a common method for the laboratory synthesis of lanthanum carbonate octahydrate.



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Experimental Workflow for Lanthanum Carbonate Synthesis.

### Methodology:

- Prepare an aqueous solution of lanthanum chloride ( $\text{LaCl}_3$ ).
- Separately, prepare an aqueous solution of sodium bicarbonate ( $\text{NaHCO}_3$ ).
- While stirring the lanthanum chloride solution, add the sodium bicarbonate solution dropwise.
- Monitor and maintain the pH of the reaction mixture below 4.0 to minimize the formation of lanthanum carbonate hydroxide.
- After the addition is complete, continue stirring for a designated period.
- Collect the resulting precipitate by filtration.
- Wash the precipitate with deionized water to remove any soluble impurities.
- Dry the product under controlled conditions to obtain lanthanum carbonate octahydrate.

## Characterization Techniques

A variety of analytical methods are employed to confirm the identity and purity of the synthesized **lanthanum carbonate hydrate**.

- Powder X-ray Diffraction (PXRD): To determine the crystalline structure and phase purity.
- Thermogravimetric Analysis (TGA): To determine the water of hydration and thermal stability.
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the characteristic vibrational bands of carbonate and water molecules.
- Elemental Analysis: To confirm the elemental composition (La, C, H).

## Conclusion

**Lanthanum carbonate hydrate** is a versatile compound with critical applications in both medicine and environmental science. Its efficacy as a phosphate binder has made it an important therapeutic agent for managing hyperphosphatemia in patients with chronic kidney disease. Furthermore, its high affinity for phosphate presents a promising solution for water

remediation. A thorough understanding of its physicochemical properties, safety, and experimental protocols is essential for researchers and developers working with this compound.

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